

propylcyclopentane purification isolation methods

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Compound Focus: Propylcyclopentane

CAS No.: 2040-96-2

Cat. No.: S793528

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Physicochemical Properties of Propylcyclopentane

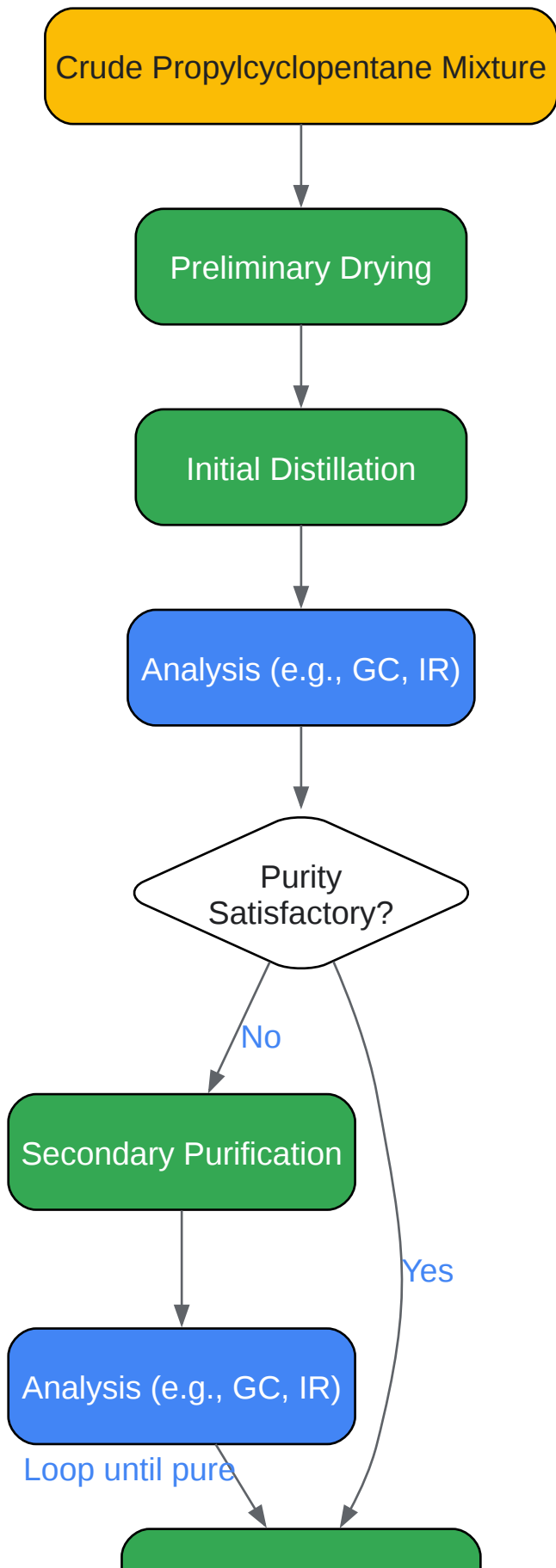
The table below summarizes key properties that influence the selection of purification methods, such as distillation or extraction [1] [2].

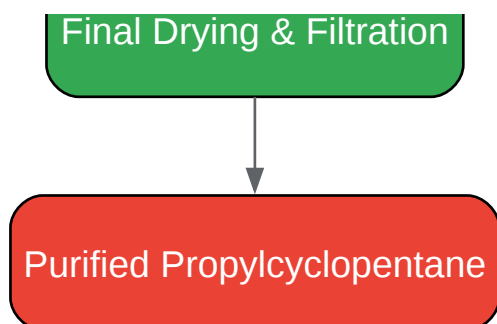
Property	Value	Source / Comment
CAS Registry Number	2040-96-2	[3] [1] [4]
Molecular Formula	C ₈ H ₁₆	[3] [1] [2]
Molecular Weight	112.21 g/mol	[5] [3] [1]
Boiling Point	130.5 - 131 °C at 760 mmHg	[1] [2]
Melting Point	-121.7 °C to -117.3 °C	[1] [2]
Density (at 20°C)	0.776 g/cm ³	[2]
Flash Point	17.1 °C	Highly flammable liquid [1]
Water Solubility (at 25°C)	1.77 - 2.04 mg/L	[2]

Property	Value	Source / Comment
log K_{ow} (Octanol-Water)	3.63 - 4.38	Indicates high hydrophobicity [1] [2]
Vapor Pressure (at 25°C)	11.9 - 12.3 mmHg	[1] [2]
Henry's Law Constant (at 25°C)	1.1 atm·m ³ /mol	[2]

Proposed Purification Workflow and Strategies

Based on its properties, here is a general workflow for purifying **propylcyclopentane**. This is a conceptual framework derived from standard separation principles, as specific published methods are unavailable.





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Detailed Methodological Considerations

- **Distillation:** The most straightforward method due to its well-defined boiling point.
 - **Simple Distillation:** Suitable for separating **propylcyclopentane** from compounds with significantly higher boiling points.
 - **Fractional Distillation:** Essential for separating from close-boiling point impurities; requires a column with high theoretical plates.
- **Liquid-Liquid Extraction:** Leverage low water solubility and high hydrophobicity.
 - Use a hydrophobic solvent (e.g., hexane, dichloromethane) to extract **propylcyclopentane** from aqueous mixtures or to separate from polar impurities.
 - The high log K_{ow} value predicts very favorable partitioning into the organic phase [2].
- **Chromatography:** Ideal for analytical-scale purification or final high-purity isolation.
 - **Flash Chromatography:** Use normal-phase silica gel with non-polar or slightly polar eluents (e.g., hexane, hexane/ether mixtures).
 - **Preparative HPLC/GPC:** For challenging separations, such as isolating **propylcyclopentane** from stereoisomers or similar hydrocarbons [6].
- **Drying:** After extraction or chromatography, dry the organic phase thoroughly using anhydrous drying agents (e.g., sodium sulfate, magnesium sulfate) before final distillation.

Safety and Handling Information

Propylcyclopentane is a **flammable liquid** and classified as a **Dangerous Good** for transport [5] [1]. Always consult the full Safety Data Sheet (SDS) before handling.

- **Hazard Codes:** F (Flammable), Xn (Harmful) [1].
- **Inhalation Risk:** A lethal concentration (LCLo) of 50 gm/m³ has been reported in mice, causing effects like anesthesia and respiratory depression [1].
- **Handling Precautions:**

- Use in a well-ventilated fume hood.
- Keep away from heat, sparks, and open flames.
- Use appropriate personal protective equipment (PPE) including gloves and safety glasses.
- Ground equipment to prevent static discharge.

Frequently Asked Questions

- **What is the major reaction pathway of n-propylcyclopentane over a Pt-KL zeolite catalyst?**
During n-octane aromatization, the major pathway is **hydrogenolysis to produce isooctanes**, not ring expansion to aromatics [7].
- **How can I confirm the identity and purity of my isolated sample?** Analytical techniques are crucial for verification.
 - **Gas Chromatography (GC):** To assess purity and check for volatile impurities.
 - **Infrared (IR) Spectroscopy:** Compare your sample's spectrum to the reference spectrum available from NIST [3].

Troubleshooting Common Scenarios

- **Low Recovery Yield after Distillation:**
 - **Check for Leaks:** Ensure the distillation apparatus is properly sealed.
 - **Optimize Heating:** Use a heating mantle or oil bath for even heating and avoid superheating.
- **Poor Separation from Impurities:**
 - **Revisit Method Selection:** If distillation fails, consider switching to chromatographic methods like flash chromatography or preparative HPLC for better resolution [6].
 - **Analyze Impurities:** Use GC-MS to identify the chemical nature of co-eluting impurities, which will inform the choice of a more selective separation method.

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